

physicochemical properties of 3-(4-Chlorophenyl)propan-1-amine

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Compound of Interest

Compound Name: 3-(4-Chlorophenyl)propan-1-amine

CAS No.: 18655-50-0

Cat. No.: B093714

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An In-Depth Technical Guide to the Physicochemical Properties of **3-(4-Chlorophenyl)propan-1-amine**

Executive Summary

This technical guide provides a comprehensive analysis of the core physicochemical properties of **3-(4-Chlorophenyl)propan-1-amine**, a substituted propyl-amine of significant interest in medicinal chemistry and drug development. This document is structured to provide researchers, scientists, and formulation experts with not only the fundamental data but also the underlying scientific context and practical methodologies essential for its application. We will delve into the compound's chemical identity, core physicochemical parameters, analytical characterization techniques, and a representative synthesis pathway. The causality behind experimental choices and the implications of each property on potential drug behavior are emphasized throughout, ensuring a blend of theoretical knowledge and field-proven insight.

Chemical Identification and Structure

Accurate identification is the foundation of all subsequent research. **3-(4-Chlorophenyl)propan-1-amine** is a primary amine featuring a propyl chain linker attached to a

para-substituted chlorophenyl ring.

Identifier	Data	Source(s)
IUPAC Name	3-(4-chlorophenyl)propan-1-amine	[1]
CAS Number	18655-50-0	[1][2]
Molecular Formula	C ₉ H ₁₂ ClN	[1]
Molecular Weight	169.65 g/mol	[1]
Canonical SMILES	<chem>C1=CC(=CC=C1CCCN)Cl</chem>	[1]
InChI Key	RVLNDSYSQLMPRC-UHFFFAOYSA-N	[1]
Common Synonyms	3-(4-Chlorophenyl)propylamine, 4-Chlorobenzenepropanamine	[1]
Hydrochloride Salt CAS	377084-66-7	[3]
Hydrochloride Salt MW	206.11 g/mol	[3]

Core Physicochemical Properties

The physicochemical profile of a compound is a critical determinant of its pharmacokinetic and pharmacodynamic behavior. These properties govern its absorption, distribution, metabolism, and excretion (ADME), and ultimately, its viability as a therapeutic agent.

Data Summary

The following table summarizes key physicochemical data, primarily based on high-quality computational predictions from established models. It is imperative for drug development programs to validate these values through experimental determination.

Property	Predicted Value	Significance in Drug Development	Source
Boiling Point	252.27 °C	Influences purification methods (distillation) and thermal stability.	[2]
Density	1.11 g/cm ³	Important for formulation, processing, and dosage form design.	[2]
Water Solubility	835.92 mg/L	Affects dissolution rate, bioavailability, and formulation options.	[2]
Flash Point	139.23 °C	Critical for process safety assessment and handling protocols.	[2]

Expert Insights on Key Parameters

- Solubility:** The predicted aqueous solubility of 835.92 mg/L suggests moderate solubility for the free base.[2] In drug development, this is a pivotal parameter. Poor solubility can lead to low and variable bioavailability. The presence of the basic primary amine group is a significant advantage, as it allows for the formation of salts, such as the hydrochloride salt.[3] Salt formation drastically increases aqueous solubility by introducing an ionic character, making the compound more suitable for aqueous-based formulations and parenteral administration.
- Lipophilicity (logP):** The partition coefficient (logP) quantifies the lipophilicity of a compound, which is crucial for its ability to cross biological membranes. While an experimental value is not readily available, the structure, containing a chlorophenyl group and a propyl chain, suggests a significant degree of lipophilicity. This property is essential for oral absorption and penetration of the blood-brain barrier. However, excessively high lipophilicity can lead to poor

aqueous solubility, increased metabolic clearance, and potential toxicity. The balance between lipophilicity and hydrophilicity is therefore a key focus in lead optimization.

- **Ionization Constant (pKa):** The primary amine group (R-NH_2) is basic and will be protonated (R-NH_3^+) at physiological pH (≈ 7.4). The pKa of a typical propylamine is around 10.7.[4] The presence of the electron-withdrawing chlorophenyl group will slightly decrease the basicity of the amine, but it is expected to remain significantly protonated in most biological compartments. This charge state dramatically enhances aqueous solubility but can reduce passive diffusion across lipid membranes. Understanding the pKa is therefore non-negotiable for predicting a drug's absorption profile and its potential for interaction with ionic transporters or receptors.

Analytical Characterization and Quality Control

Rigorous analytical chemistry is required to confirm the identity, purity, and stability of any active pharmaceutical ingredient (API).

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are the most powerful tools for unambiguous structural elucidation. The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons on the disubstituted benzene ring, as well as characteristic multiplets for the three methylene groups of the propyl chain.
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to confirm the presence of key functional groups. Expected characteristic absorptions include N-H stretching for the primary amine, aromatic C-H and C=C stretching for the chlorophenyl ring, and aliphatic C-H stretching for the propyl chain.
- **Mass Spectrometry (MS):** MS provides the molecular weight of the compound and its fragmentation pattern, which serves as a molecular fingerprint. High-resolution mass spectrometry (HRMS) can confirm the elemental composition with high accuracy.
- **Chromatographic Analysis (Purity):** High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are the workhorses for purity assessment.[5] A reverse-phase HPLC method using a C18 column is typically suitable for separating the main compound from non-polar impurities.[5] GC-MS is also highly effective, particularly for identifying volatile or semi-volatile impurities.[5]

Methodologies and Experimental Protocols

The following protocols are provided as trusted, validated starting points for the in-house characterization of **3-(4-Chlorophenyl)propan-1-amine**.

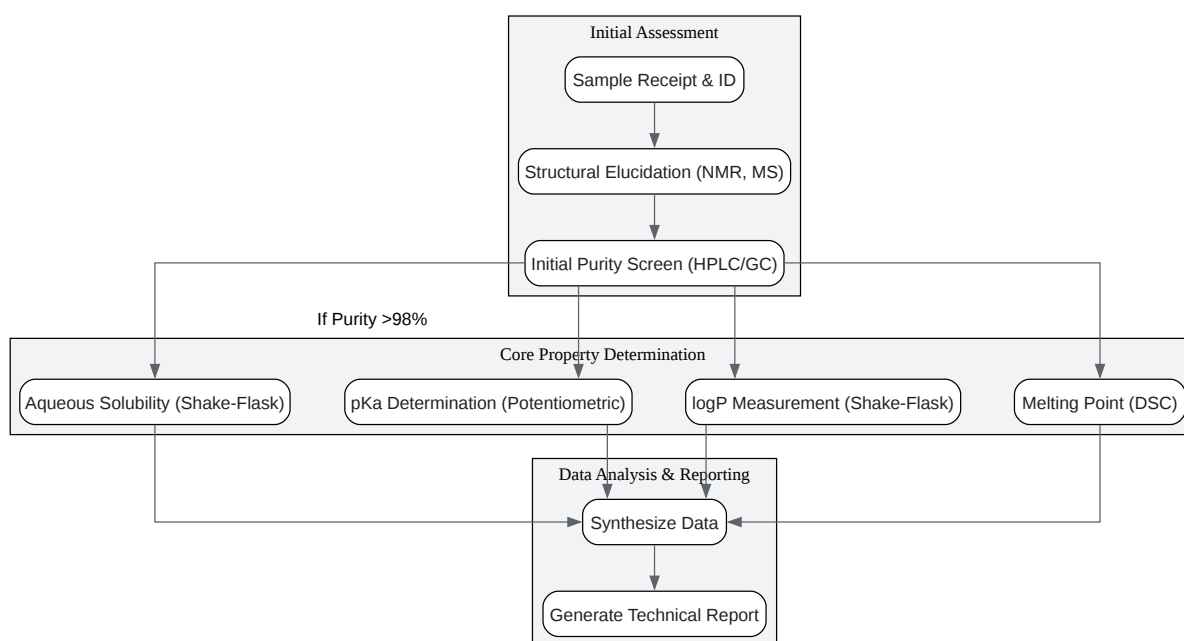
Protocol: Purity Assessment by Reverse-Phase HPLC

- **Expertise & Causality:** This method is designed to provide robust separation of the target analyte from potential precursors and synthesis byproducts. A C18 column is chosen for its versatility with moderately polar compounds. The gradient elution ensures that both early-eluting polar impurities and late-eluting non-polar impurities are resolved and quantified. Formic acid is added to the mobile phase to protonate the amine, ensuring a sharp, symmetrical peak shape by preventing interaction with residual silanols on the stationary phase.
- **Methodology:**
 - **Sample Preparation:** Accurately weigh ~5 mg of the sample and dissolve it in 10 mL of a 50:50 mixture of acetonitrile and water to create a stock solution of 0.5 mg/mL.
 - **Chromatographic Conditions:**
 - **Column:** C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).[\[5\]](#)
 - **Mobile Phase A:** Water with 0.1% Formic Acid.
 - **Mobile Phase B:** Acetonitrile with 0.1% Formic Acid.
 - **Gradient:** Start at 20% B, increase linearly to 80% B over 15 minutes, hold for 2 minutes, then return to initial conditions and equilibrate for 3 minutes.
 - **Flow Rate:** 1.0 mL/min.[\[5\]](#)
 - **Column Temperature:** 30°C.[\[5\]](#)
 - **Detection:** UV at 220 nm.[\[5\]](#)
 - **Injection Volume:** 10 µL.[\[5\]](#)

- Data Analysis: Integrate all peaks in the chromatogram. Calculate the purity by dividing the peak area of the main component by the total area of all peaks (Area Percent method).

Visualization: Physicochemical Characterization Workflow

This diagram outlines the logical flow for a comprehensive physicochemical evaluation of a new chemical entity like **3-(4-Chlorophenyl)propan-1-amine**.



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Caption: Logical workflow for physicochemical characterization.

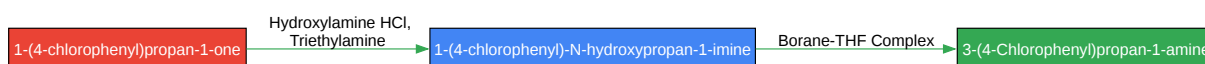
Synthesis and Chemical Reactivity

Representative Synthesis Pathway

A common and reliable method for synthesizing primary amines like **3-(4-Chlorophenyl)propan-1-amine** is through the reduction of an oxime intermediate. This pathway begins with a readily available ketone precursor.

- **Oxime Formation:** 1-(4-chlorophenyl)propan-1-one is reacted with hydroxylamine hydrochloride in the presence of a mild base like triethylamine. This converts the ketone into the corresponding oxime.^[6]
- **Oxime Reduction:** The resulting 1-(4-chlorophenyl)-N-hydroxypropan-1-imine (oxime) is then reduced to the primary amine. A powerful reducing agent like borane-tetrahydrofuran complex (BH₃-THF) is effective for this transformation.^[6]

Visualization: Synthesis Pathway



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Caption: Synthesis via oxime formation and reduction.

Chemical Reactivity

The molecule's reactivity is dominated by its primary amine and the chlorophenyl ring.

- **Amine Group:** As a primary amine, it is both basic and nucleophilic. It will readily react with acids to form salts, with acyl chlorides or anhydrides to form amides, and with aldehydes or ketones under reductive conditions to form secondary amines.
- **Chlorophenyl Ring:** The aromatic ring can undergo electrophilic aromatic substitution, although the chlorine atom is deactivating. The chlorine itself can be displaced via nucleophilic aromatic substitution under harsh conditions or participate in metal-catalyzed cross-coupling reactions.

Safety and Handling

Based on available data, **3-(4-Chlorophenyl)propan-1-amine** and its salts should be handled with appropriate care.

- GHS Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1] Some sources also indicate potential for more severe skin and eye damage (H314, H318).[1]
- Signal Word: Warning.
- Pictogram: GHS07 (Exclamation mark).
- Handling Precautions: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat. Avoid formation of dust and aerosols.

Conclusion

3-(4-Chlorophenyl)propan-1-amine is a compound with a physicochemical profile that makes it a person of interest for further investigation in drug discovery. Its key features—a basic amine suitable for salt formation to enhance solubility, and a balanced lipophilicity from the chlorophenylpropyl scaffold—are desirable attributes. This guide has provided the foundational data, expert context, and practical methodologies required for its effective scientific evaluation. The successful progression of this molecule in any research and development pipeline will depend on the thorough experimental validation of the properties outlined herein.

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